Scale-up protocols for Z-1,3-cis-Achc-OH peptide coupling

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Compound of Interest	
Compound Name:	*Z-1,3-cis-Achc-OH*
CAS No.:	*952616-39-6*
Cat. No.:	*B2939105*

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Application Note: Scale-Up Protocols for **Z-1,3-cis-Achc-OH** Peptide Coupling

Introduction & Structural Rationale

The incorporation of alicyclic amino acids into peptide backbones is a highly effective strategy for engineering conformational constraints, enhancing proteolytic stability, and modulating protein folding pathways[1]. Among these, **Z-1,3-cis-Achc-OH** (cis-1-(Benzyloxycarbonyl-amino)-cyclohexyl-3-carboxylic acid) is a critical building block utilized in the development of durable peptide therapeutics, particularly those targeting complex neurological disorders[2].

However, the cyclohexane ring of **Z-1,3-cis-Achc-OH** introduces severe steric hindrance at the

-equivalent and

-equivalent carbons. This bulk restricts the rotational freedom of the carboxylate group, significantly elevating the activation energy required for acylation. Consequently, standard peptide coupling protocols often result in sluggish kinetics, incomplete conversions, and aggregation-induced sequence deletions. This application note details a field-proven, scale-up-

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ready protocol designed to overcome these kinetic barriers using optimized carbodiimide/oxime chemistry.

Physicochemical Profiling

Understanding the physical properties of the monomer is the first step in designing a scalable process. The lipophilic nature of the Z-protecting group combined with the cyclohexane ring necessitates careful solvent selection to maintain resin swelling during solid-phase peptide synthesis (SPPS).

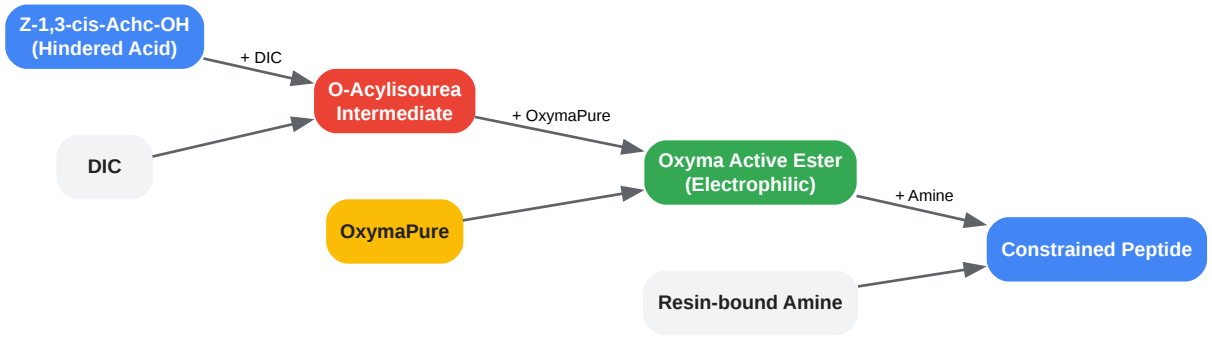
Table 1: Physicochemical Profile of **Z-1,3-cis-Achc-OH**

Parameter	Specification / Value	Operational Implication
CAS Number	952616-39-6[1]	Verification of raw material identity.
Molecular Formula	C15H19NO4[2]	Stoichiometric calculations.
Molecular Weight	277.31 g/mol [1]	Mass-to-molar conversion for scale-up.
Melting Point	109–115 °C[2]	Indicates crystalline stability; requires pre-dissolution before reactor addition.
Protecting Group	Z (Benzyloxycarbonyl)	Requires strong acid (HF/TFMSA) or catalytic hydrogenation for final global deprotection.
Stereochemistry	1,3-cis conformation	Dictates the specific geometric constraint (e.g., -turn induction) in the final peptide[1].

Mechanistic Causality: Overcoming Steric Hindrance

In traditional SPPS, carbodiimides like DIC (N,N'-diisopropylcarbodiimide) react with the carboxylic acid to form an O-acylisourea intermediate. For unhindered amino acids, the resin-bound amine rapidly attacks this intermediate. However, the bulky cyclohexane ring in **Z-1,3-cis-Achc-OH** sterically shields the electrophilic carbonyl. This delay allows the O-acylisourea to undergo an irreversible intramolecular rearrangement into an inactive N-acylurea, permanently terminating the coupling potential of that monomer.

To bypass this, an additive must rapidly trap the O-acylisourea to form a highly electrophilic, yet sterically accessible, active ester. While HOBt and HOAt were historically used, they pose severe explosive hazards at the kilogram scale[3]. OxymaPure (Ethyl 2-cyano-2-(hydroxyimino)acetate) has emerged as the superior alternative. Oxyma reacts rapidly with the O-acylisourea to form an Oxyma-active ester, which is highly resistant to rearrangement and exhibits exceptional electrophilicity, driving the acylation of the hindered amine to completion[3][4].



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*Fig 1: Mechanistic activation pathway of **Z-1,3-cis-Achc-OH** using DIC/OxymaPure.*

Table 2: Coupling Reagent Performance Matrix for Hindered Residues

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Reagent System	Relative Kinetics	Epimerization Risk	Scale-Up Suitability	Cost-Efficiency
DIC / HOBt	Slow	Moderate	Low (Explosive hazard)	High
HATU / DIEA	Very Fast	High (if pre-activated)	Moderate (High cost)	Low
DIC / OxymaPure	Fast	Very Low[3]	High (Stable, safe)[5]	High

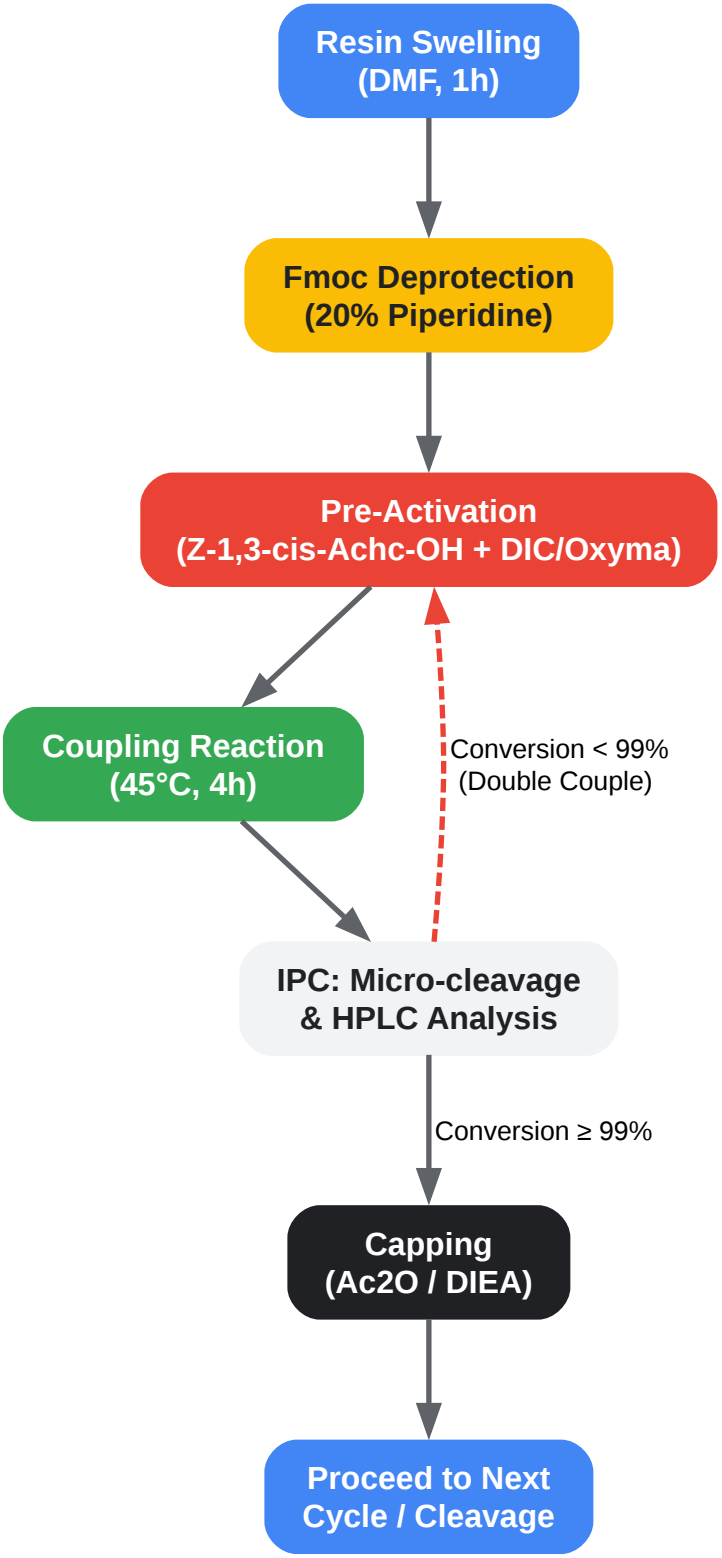
The Self-Validating Scale-Up Workflow

To guarantee trustworthiness in a pilot or commercial manufacturing environment, a protocol cannot rely on assumed completion. The workflow must be self-validating. This is achieved by integrating a mandatory In-Process Control (IPC) micro-cleavage step coupled with an irreversible capping mechanism.

If the coupling of **Z-1,3-cis-Achc-OH** is incomplete, unreacted amines are permanently acetylated (capped). This prevents the formation of "deletion sequences" (

impurities) that are chromatographically inseparable from the target peptide. Consequently, the final HPLC analysis will only yield the full-length product and significantly shorter, easily purifiable truncated sequences, thereby validating the integrity of the synthesis.

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*Fig 2: Self-validating scale-up workflow for **Z-1,3-cis-Achc-OH** peptide coupling.*

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Detailed Scale-Up Protocol (100 mmol Pilot Scale)

Note: This protocol assumes a starting resin substitution of 0.5 mmol/g (200 g of resin).

Phase 1: Preparation and Swelling

- Transfer 200 g of the growing peptide-resin into a 5 L jacketed solid-phase reactor.
- Add 2.0 L of Dimethylformamide (DMF). Agitate via nitrogen sparging for 60 minutes to ensure complete polymer swelling. Drain the solvent.

Phase 2: Pre-Activation (The Critical Kinetic Window) Causality Check: Pre-activation must be performed at a slightly reduced temperature to prevent the highly reactive Oxyma ester from degrading before it encounters the resin-bound amine.

- In a separate 2 L glass vessel, dissolve 41.6 g (150 mmol, 1.5 eq) of **Z-1,3-cis-Achc-OH** and 21.3 g (150 mmol, 1.5 eq) of OxymaPure in 1.0 L of DMF.
- Cool the mixture to 10 °C.
- Add 23.5 mL (150 mmol, 1.5 eq) of DIC dropwise over 5 minutes.
- Stir the solution for exactly 5 minutes to allow the formation of the Oxyma active ester.

Phase 3: Elevated-Temperature Coupling Causality Check: Sterically hindered alicyclic amino acids face a high activation energy barrier. Gently heating the reactor provides the thermodynamic push required to drive the reaction forward without causing thermal degradation[3].

- Transfer the pre-activated solution into the 5 L jacketed reactor containing the resin.
- Set the reactor jacket temperature to 45 °C.
- Agitate via continuous nitrogen bubbling for 4 hours.
- Drain the coupling solution and wash the resin with DMF (3 × 2.0 L).

Phase 4: IPC Micro-Cleavage (Self-Validation)

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- Withdraw a 10 mg sample of resin. Wash with Dichloromethane (DCM) and dry.
- Treat with 200 µL of cleavage cocktail (e.g., TFA/TIPS/H2O) for 1 hour (Note: This clears standard side-chain protections but leaves the Z-group intact).
- Precipitate in cold ether, centrifuge, dissolve in MeCN/H2O, and analyze via LC-MS.
- Decision Gate: If the uncoupled peptide peak is >1%, execute a Double Coupling using 1.0 eq of reagents for 2 hours at 45 °C.

Phase 5: Sequence Termination (Capping)

- Once IPC confirms

  99% conversion, add a capping solution consisting of 10% Acetic Anhydride (

) and 10% Diisopropylethylamine (DIEA) in DMF (1.5 L) to the reactor.
- Agitate for 15 minutes at room temperature.
- Drain and wash extensively with DMF (4 × 2.0 L) and DCM (3 × 2.0 L) to prepare for the next synthetic step or final cleavage.

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